

Essential Safety and Operational Guide for Handling 3-Hydroxyxanthone

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Compound of Interest

Compound Name: 3-Hydroxyxanthone

Cat. No.: B1336859

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **3-Hydroxyxanthone**. The following procedural guidance is designed to ensure the safe execution of laboratory operations and the proper disposal of waste materials, fostering a secure research environment.

Quantitative Safety Data

Due to the limited availability of comprehensive toxicological data for **3-Hydroxyxanthone**, a comparative summary with its parent compound, Xanthone, is provided below to inform risk assessment.

Parameter	3-Hydroxyxanthone	Xanthone
Molecular Formula	C ₁₃ H ₈ O ₃ [1]	C ₁₃ H ₈ O ₂
Molecular Weight	212.20 g/mol [1]	196.21 g/mol [2]
Appearance	White solid[1]	Off-white to beige powder/solid[3][4]
Melting Point	243 °C (469.4 °F)[1]	174 - 176 °C (345.2 - 348.8 °F) [4][5]
Boiling Point	No data available	349 - 350 °C (660.2 - 662 °F) at 730 mmHg[5]
Solubility	No information available[1]	Insoluble in water. Soluble in chloroform.[3]
Acute Toxicity (Oral)	Toxicological properties not fully investigated.	LD50: >500 mg/kg (rat)[6]; Harmful if swallowed.[2][3]
Skin Irritation	Avoid contact with skin.[1]	Causes skin irritation.[3][6]
Eye Irritation	Avoid contact with eyes.[1]	Causes serious eye irritation. [3][6]
Respiratory Irritation	Avoid inhalation of dust.[1]	Irritating to the respiratory system.[3]
Occupational Exposure Limits	No established limits.[1]	No established limits.[2]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE protocols is mandatory when handling **3-Hydroxyxanthone** to minimize exposure risk.

Standard Laboratory Operations (Solutions)

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use and dispose of them immediately if contaminated.
- **Eye/Face Protection:** Use safety glasses with side shields or chemical safety goggles.

- Body Protection: A standard laboratory coat is required.

Handling of Solid/Powdered Form

- Hand Protection: Double gloving with chemical-resistant gloves is recommended.
- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Respiratory Protection: A NIOSH-approved N95 or higher-rated respirator is required when handling the powder outside of a certified chemical fume hood or ventilated balance enclosure.^[2]
- Body Protection: A disposable lab coat or gown over a standard lab coat should be worn.

Operational Plan: Step-by-Step Guidance

Preparation and Area Designation

- Designated Area: All work with **3-Hydroxyxanthone** powder must be conducted in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to control dust.
- Emergency Equipment: Ensure that a safety shower, eyewash station, and a spill kit are readily accessible and unobstructed.
- Surface Protection: Cover the work surface with absorbent, disposable bench paper before beginning any weighing or transfer operations.

Weighing and Solution Preparation

- Weighing:
 - Perform all weighing operations of the powdered compound within a chemical fume hood or a powder-containment balance enclosure.
 - Use anti-static weigh boats and disposable spatulas to minimize dust generation and cross-contamination.^{[7][8]}
 - Keep the container of the solid compound closed whenever possible.

- Dissolving:
 - Prepare all solutions within a chemical fume hood.
 - Slowly add the solid **3-Hydroxyxanthone** to the solvent to prevent splashing.
 - Ensure the receiving vessel is appropriately sized to avoid spills.
- Labeling: Clearly label all containers with the chemical name, concentration, solvent, date of preparation, and appropriate hazard warnings.

Post-Handling Procedures

- Decontamination:
 - Wipe down all work surfaces and non-disposable equipment with an appropriate solvent (e.g., 70% ethanol) and then a cleaning agent after each use.
 - Dispose of all contaminated disposable materials as hazardous waste.
- Personal Hygiene:
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.

Disposal Plan: Step-by-Step Guidance

All waste generated from the handling of **3-Hydroxyxanthone** must be treated as hazardous chemical waste.

Waste Segregation and Collection

- Solid Waste:
 - Collect all contaminated solid waste, including used gloves, weigh boats, pipette tips, and bench paper, in a dedicated, clearly labeled hazardous solid waste container.[9]

- This container should be a durable, sealable plastic bag or a rigid container lined with a plastic bag.
- Liquid Waste:
 - Collect all liquid waste containing **3-Hydroxyxanthone** in a dedicated, clearly labeled hazardous liquid waste container.
 - The container must be compatible with the solvent used (e.g., glass for organic solvents). Do not overfill the container; leave at least 10% headspace.
- Sharps Waste:
 - Dispose of any contaminated sharps, such as needles or razor blades, in a designated, puncture-resistant sharps container.

Container Management

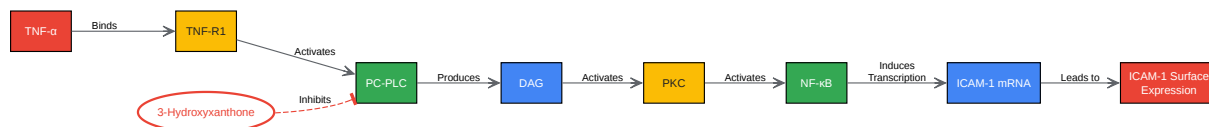
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**3-Hydroxyxanthone**"), the solvent (for liquid waste), and the accumulation start date.
- Storage: Keep waste containers securely sealed when not in use. Store them in a designated satellite accumulation area away from general laboratory traffic and incompatible materials.

Final Disposal

- Institutional Procedures: Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) department.
- Regulatory Compliance: Adhere to all local, state, and federal regulations for the disposal of hazardous chemical waste. Do not dispose of **3-Hydroxyxanthone** down the drain or in the regular trash.

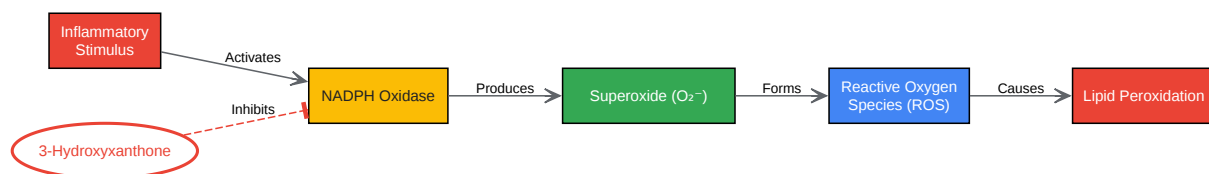
Visualized Signaling Pathways

The following diagrams illustrate the known biological activities of **3-Hydroxyxanthone**.



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Caption: Inhibition of TNF-α-induced ICAM-1 expression pathway by **3-Hydroxyxanthone**.



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Caption: Inhibition of NADPH-catalysed lipid peroxidation by **3-Hydroxyxanthone**.

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References

- 1. atsjournals.org [atsjournals.org]
- 2. Xanthone|MSDS [dcchemicals.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. fishersci.com [fishersci.com]

- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- 8. safety.duke.edu [safety.duke.edu]
- 9. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
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